Applying ComPPI for Organelle-Specific Interactome Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Corppi*
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing the ComPPI database for organelle-specific protein-protein interaction (PPI) analysis. ComPPI is a powerful resource that integrates PPI data with subcellular localization information, enabling researchers to filter out biologically unlikely interactions and focus on context-specific networks.[1][2][3][4] This focused approach is invaluable for understanding cellular processes, elucidating signaling pathways, and identifying potential drug targets within specific cellular compartments.

I. Introduction to ComPPI

ComPPI is a database that combines protein-protein interaction data from multiple sources with subcellular localization information for four model organisms: Homo sapiens (human), Saccharomyces cerevisiae (yeast), Drosophila melanogaster (fruit fly), and Caenorhabditis elegans (worm).[1][4][5] A key feature of ComPPI is the assignment of a Localization Score to each protein for a given subcellular compartment and an Interaction Score for each PPI.[2][5] These scores represent the confidence in the localization and the biological relevance of the

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interaction, respectively. By filtering interactions based on these scores and the co-localization of interacting partners, researchers can construct high-confidence, organelle-specific interactomes.[2]

II. Quantitative Data Overview

ComPPI provides a wealth of quantitative data that can be used to compare interactomes across different species and organelles. The database can be downloaded in its entirety in SQL format from the --INVALID-LINK--.[1][2][3][6] The following tables summarize the number of proteins and interactions per major subcellular compartment for each of the four supported species, extracted from the ComPPI database.

Table 1: Number of Proteins per Major Subcellular Compartment in ComPPI

Subcellular Compartment	Homo sapiens	Saccharomyces cerevisiae	Drosophila melanogaster	Caenorhabditis elegans
Cytosol	33,580	4,538	9,877	8,951
Nucleus	35,958	3,998	10,634	8,734
Mitochondrion	4,242	858	1,577	1,296
Secretory Pathway	15,392	1,986	4,768	4,138
Membrane	29,823	2,751	8,243	6,977
Extracellular	12,561	355	2,811	2,411

Table 2: Number of Protein-Protein Interactions per Major Subcellular Compartment in ComPPI

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Subcellular Compartment	Homo sapiens	Saccharomyces cerevisiae	Drosophila melanogaster	Caenorhabditis elegans
Cytosol	468,392	109,781	75,431	19,876
Nucleus	586,198	98,552	98,123	21,345
Mitochondrion	28,543	10,234	5,876	2,109
Secretory Pathway	98,765	21,432	18,987	5,678
Membrane	354,123	45,678	54,321	12,345
Extracellular	45,678	1,234	4,567	1,876

III. Application in Signaling Pathway Analysis

ComPPI is a valuable tool for dissecting signaling pathways by providing a spatial context to protein interactions. By focusing on interactions within a specific organelle, researchers can identify key players and connections that might be obscured in a global interactome.

Example Workflow: Investigating a Mitochondrial Signaling Pathway

This workflow outlines how to use ComPPI to investigate a hypothetical signaling pathway within the mitochondrion.

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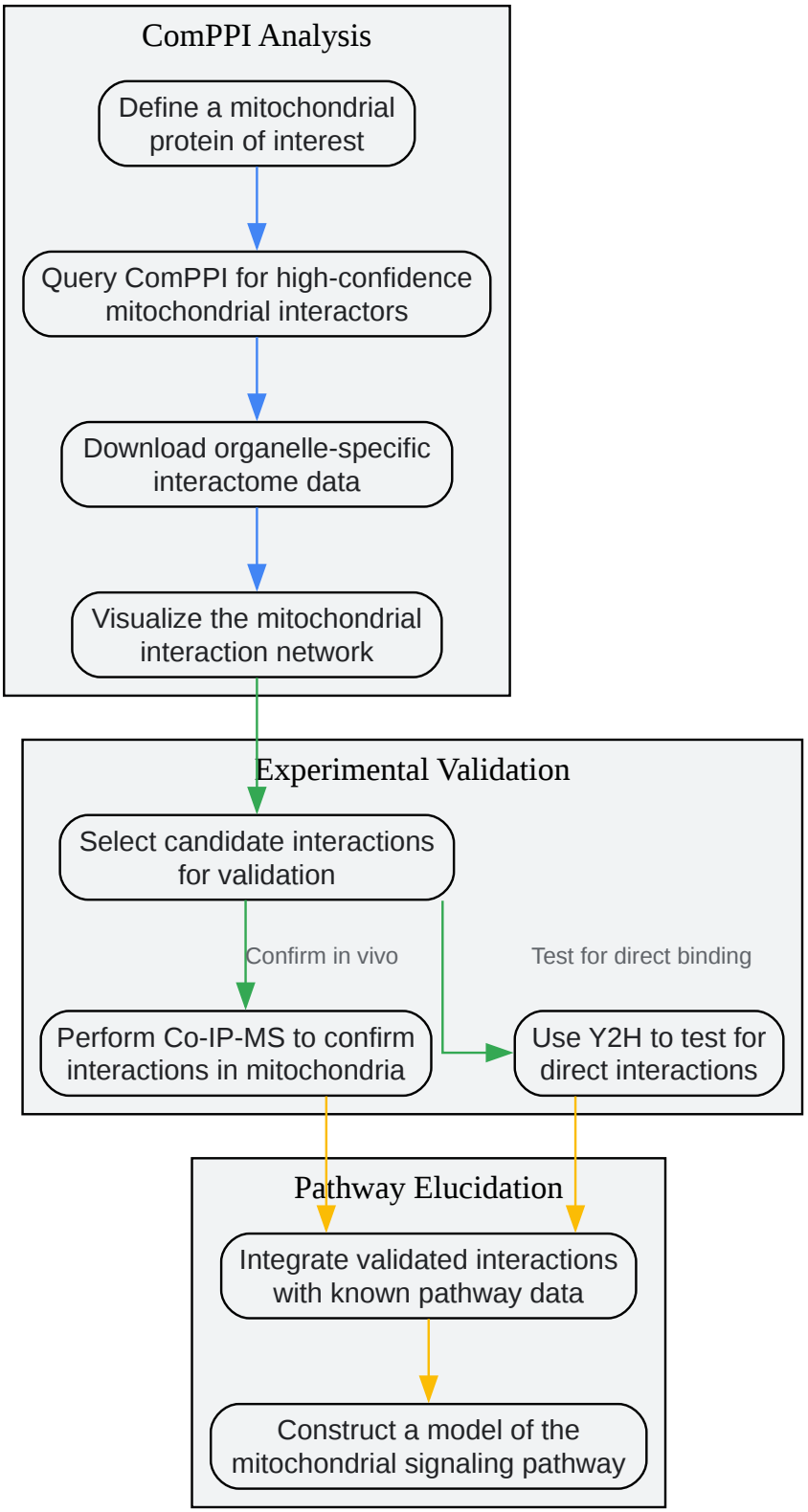

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Workflow for mitochondrial signaling pathway analysis using ComPPI.

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IV. Application in Drug Discovery and Development

Organelle-specific interactomes generated from ComPPI can significantly aid in the identification and validation of novel drug targets. By focusing on proteins and interactions specific to a disease-relevant organelle, the search for therapeutic targets can be narrowed down considerably.

Workflow for Identifying Organelle-Specific Drug Targets

The following workflow illustrates how ComPPI can be integrated into a drug discovery pipeline to identify and validate potential drug targets within a specific cellular compartment.

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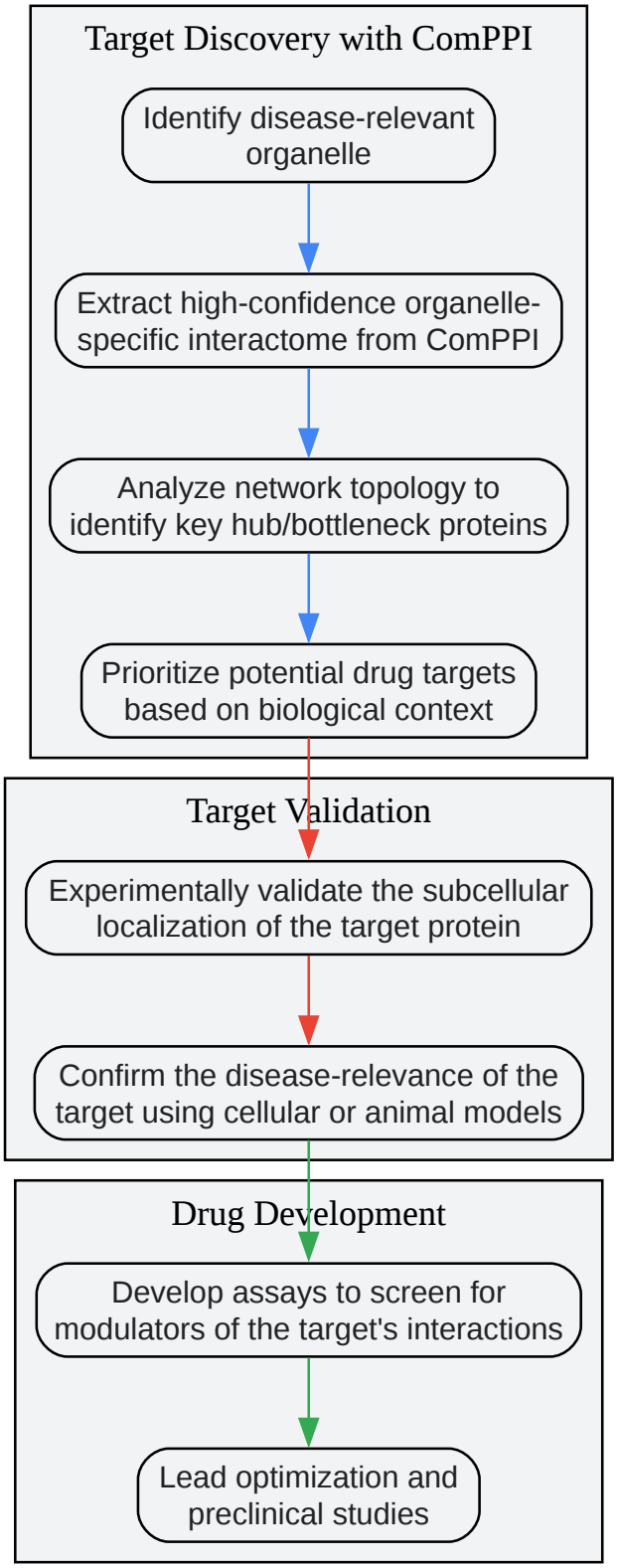

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Drug discovery workflow integrating ComPPI for target identification.

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V. Experimental Protocols

The following are generalized protocols for Co-Immunoprecipitation followed by Mass Spectrometry (Co-IP-MS) and Yeast Two-Hybrid (Y2H) analysis, which are common methods for validating protein-protein interactions identified through databases like ComPPI.

A. Protocol: Co-Immunoprecipitation followed by Mass Spectrometry (Co-IP-MS)

This protocol describes the immunopurification of a protein of interest ("bait") from a cell lysate to identify its interacting partners ("prey") using mass spectrometry.

1. Cell Lysis and Protein Extraction:

- Culture cells to an appropriate density and treat as required for your experiment.
- Wash cells with ice-cold phosphate-buffered saline (PBS).
- Lyse the cells in a non-denaturing lysis buffer containing protease and phosphatase inhibitors. The choice of detergent is critical to preserve protein interactions.
- Incubate the lysate on ice, followed by centrifugation to pellet cellular debris.
- Collect the supernatant containing the soluble proteins.

2. Immunoprecipitation:

- Pre-clear the lysate by incubating with beads (e.g., Protein A/G agarose) to reduce non-specific binding.
- Incubate the pre-cleared lysate with an antibody specific to the bait protein.
- Add fresh beads to the lysate-antibody mixture to capture the immune complexes.
- Wash the beads several times with lysis buffer to remove non-specifically bound proteins.

3. Elution and Sample Preparation for Mass Spectrometry:

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- Elute the protein complexes from the beads using an appropriate elution buffer (e.g., low pH glycine or SDS-PAGE sample buffer).
- For mass spectrometry, the eluted proteins are typically reduced, alkylated, and digested with trypsin.
- The resulting peptides are desalted and concentrated.

4. Mass Spectrometry and Data Analysis:

- Analyze the peptide mixture by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Identify the proteins in the sample by searching the acquired MS/MS spectra against a protein sequence database.
- Compare the identified proteins in the experimental sample to a negative control (e.g., an IP with a non-specific IgG) to identify true interaction partners.

B. Protocol: Yeast Two-Hybrid (Y2H) Screening

The Y2H system is a genetic method to detect binary protein-protein interactions in vivo.

1. Plasmid Construction:

- Clone the coding sequence of the "bait" protein into a plasmid containing a DNA-binding domain (DBD).
- Clone the coding sequences of potential "prey" proteins into a plasmid containing a transcriptional activation domain (AD). A prey library can also be screened.

2. Yeast Transformation:

- Transform a suitable yeast reporter strain with the bait plasmid.
- Subsequently, transform the bait-expressing yeast with the prey plasmid(s) or library.

3. Interaction Screening:

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- Plate the transformed yeast on selective media lacking specific nutrients (e.g., histidine, adenine) to select for colonies where the reporter genes are activated.
- Activation of the reporter genes indicates a physical interaction between the bait and prey proteins, which reconstitutes a functional transcription factor.

4. Validation and Specificity Assays:

- Isolate the prey plasmids from positive colonies and sequence the insert to identify the interacting protein.
- Re-transform the identified prey plasmid with the original bait plasmid and an unrelated bait plasmid into fresh yeast to confirm the interaction and test for specificity.
- Perform a β-galactosidase assay as a secondary, quantitative reporter assay.

VI. Conclusion

ComPPI provides a valuable platform for researchers to investigate organelle-specific protein-protein interaction networks. By integrating data from this resource with experimental validation techniques, scientists can gain deeper insights into the spatial organization of cellular processes, uncover novel signaling pathways, and accelerate the discovery of targeted therapeutics. The workflows and protocols presented here offer a starting point for leveraging the full potential of ComPPI in your research.

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